

Thermochemical Properties of Dimethyl Methylphosphonate: A Technical Guide

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Compound of Interest

Compound Name: *Dimethyl methylphosphonate*

Cat. No.: *B041451*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core thermochemical data for **Dimethyl methylphosphonate** (DMMP). The information is presented in a clear and concise format, with a focus on quantitative data, detailed experimental protocols, and visual representations of the relationships between key thermochemical properties. This document is intended to serve as a valuable resource for researchers and professionals working with this compound.

Quantitative Thermochemical Data

The following tables summarize the key thermochemical properties of **Dimethyl methylphosphonate** that have been experimentally determined and reported in the scientific literature.

Table 1: Enthalpy and Heat Capacity Data for **Dimethyl Methylphosphonate**

Property	Value	Units	Method
Standard Enthalpy of Formation (Liquid, 298.15 K)	-761.9 ± 3.8	kJ/mol	Combustion Calorimetry
Standard Enthalpy of Vaporization (298.15 K)	52.8	kJ/mol	Not Specified
Molar Heat Capacity (Liquid, 298.15 K to 350.32 K)	See Table 3	J/(mol·K)	Adiabatic Calorimetry[1]

Table 2: Vapor Pressure of **Dimethyl Methylphosphonate**

Temperature (K)	Vapor Pressure (Pa)	Method
293.15	108	Static Method
358.2	Not Specified	Static Method[2]
453.5	Not Specified	Static Method[2]

Table 3: Molar Heat Capacity of Liquid **Dimethyl Methylphosphonate** at Various Temperatures[1]

Temperature (K)	Molar Heat Capacity (J/(mol·K))
298.15	193.4
310.00	198.5
320.00	203.0
330.00	207.6
340.00	212.3
350.32	217.2

Experimental Protocols

Detailed methodologies for the key experiments used to determine the thermochemical data of **Dimethyl methylphosphonate** are outlined below.

Determination of Enthalpy of Combustion using Bomb Calorimetry

The standard enthalpy of formation of liquid DMMP is determined from its standard enthalpy of combustion, which is measured using a static bomb calorimeter.

Experimental Workflow:



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Caption: Workflow for determining the enthalpy of formation of DMMP.

Methodology:

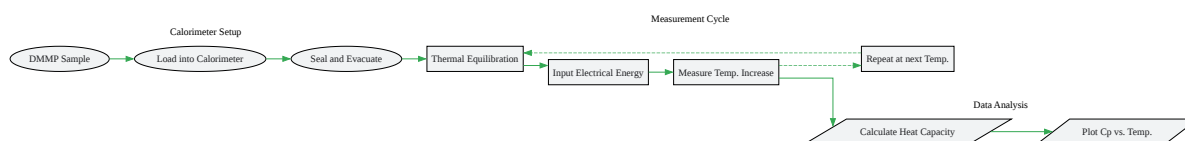
- **Sample Preparation:** A sample of high-purity liquid DMMP is encapsulated in a gelatin capsule or placed in a platinum crucible. The mass of the sample is accurately determined.
- **Bomb Assembly:** The sample is placed in the bomb calorimeter. A fuse wire is positioned to ensure ignition.
- **Pressurization:** The bomb is sealed and pressurized with pure oxygen to approximately 30 atm.
- **Calorimeter Setup:** The bomb is placed in a calorimeter bucket containing a known mass of water. The entire assembly is placed within an adiabatic jacket to minimize heat exchange with the surroundings.

- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through the fuse wire. The temperature of the water in the calorimeter is monitored and recorded at regular intervals until a constant temperature is reached.
- **Calculation:** The heat released during combustion is calculated from the temperature rise and the heat capacity of the calorimeter system (determined by calibrating with a substance of known heat of combustion, such as benzoic acid). The standard enthalpy of combustion is then calculated per mole of DMMP. Finally, the standard enthalpy of formation is calculated using Hess's Law, from the balanced chemical equation for the combustion of DMMP.

Determination of Heat Capacity using Adiabatic Calorimetry

The molar heat capacity of liquid DMMP is measured using a precision adiabatic calorimeter over a range of temperatures.

Experimental Workflow:



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Caption: Workflow for determining the heat capacity of liquid DMMP.

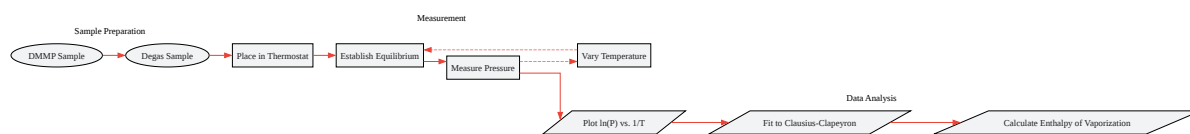
Methodology:

- **Sample Preparation:** A known mass of purified liquid DMMP is introduced into the sample vessel of the adiabatic calorimeter.
- **Calorimeter Assembly:** The sample vessel is placed within an adiabatic shield, and the assembly is evacuated to high vacuum to minimize heat loss.
- **Thermal Equilibration:** The sample and calorimeter are brought to the desired starting temperature and allowed to reach thermal equilibrium.
- **Energy Input:** A precisely measured amount of electrical energy is supplied to the sample through a heater, causing a small, controlled increase in temperature (typically 1-2 K).
- **Temperature Measurement:** The resulting temperature rise of the sample is accurately measured using a calibrated thermometer.
- **Calculation:** The heat capacity of the sample at the mean temperature of the interval is calculated by dividing the input energy by the measured temperature rise, after accounting for the heat capacity of the sample vessel (determined in separate calibration experiments).
- **Temperature Stepping:** This process of energy input and temperature measurement is repeated in a stepwise manner across the desired temperature range to obtain a series of heat capacity values.^[1]

Determination of Vapor Pressure using the Static Method

The vapor pressure of liquid DMMP is measured as a function of temperature using a static apparatus.^[2]

Experimental Workflow:



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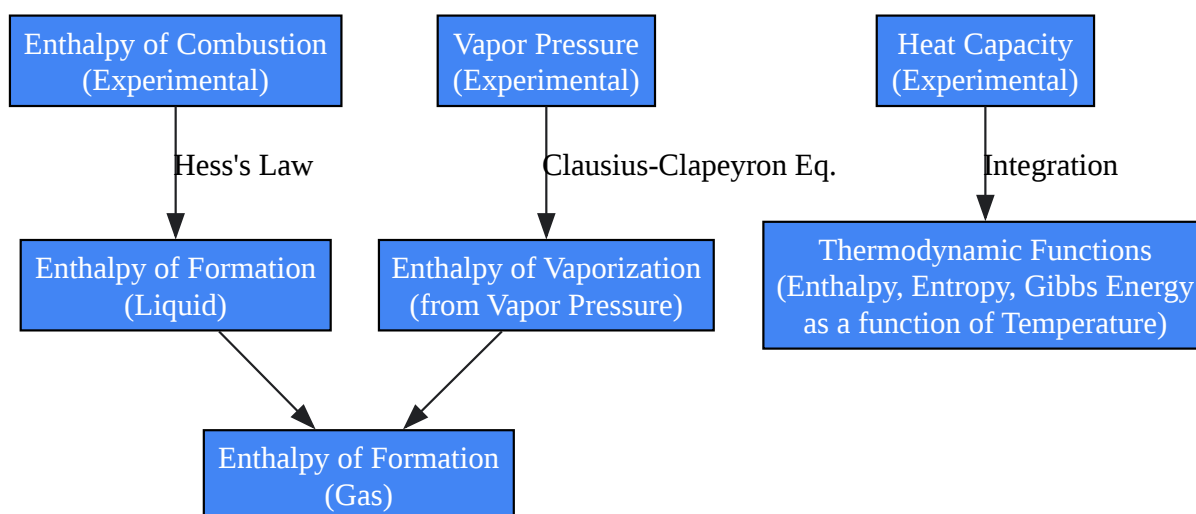
Caption: Workflow for determining the vapor pressure of DMMP.

Methodology:

- **Sample Preparation:** A sample of pure DMMP is placed in a thermostatted vessel connected to a pressure-measuring device. The sample is thoroughly degassed to remove any dissolved air.
- **Equilibrium Establishment:** The vessel is maintained at a constant temperature, and the system is allowed to reach equilibrium, where the rate of evaporation equals the rate of condensation.
- **Pressure Measurement:** The pressure of the vapor in equilibrium with the liquid is measured using a high-precision pressure transducer.
- **Temperature Variation:** The temperature of the thermostat is changed, and the system is allowed to reach a new equilibrium. The vapor pressure is then measured at the new temperature. This process is repeated over the desired temperature range.^[2]
- **Data Analysis:** The natural logarithm of the vapor pressure ($\ln P$) is plotted against the reciprocal of the absolute temperature ($1/T$). The enthalpy of vaporization can be determined from the slope of this plot according to the Clausius-Clapeyron equation.

Interrelation of Thermochemical Properties

The thermochemical properties of a compound are interconnected. The following diagram illustrates the logical relationships between the key properties discussed in this guide.



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Caption: Relationship between key thermochemical properties of DMMP.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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